

Application Notes and Protocols for the Use of Tricyclodecenyl Propionate in Perfumery

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Compound of Interest

Compound Name: Tricyclodecenyl propionate

Cat. No.: B097855

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Prepared for: Researchers, scientists, and drug development professionals.

Introduction

Tricyclodecenyl propionate, also known by trade names such as Florocyclene and Verdyl Propionate, is a synthetic aroma chemical valued for its complex and versatile olfactory profile. [1][2] It is a key ingredient in modern perfumery, contributing to a wide array of fragrance compositions.[3] This document provides detailed application notes on its use in creating specific scent accords and outlines protocols for its evaluation.

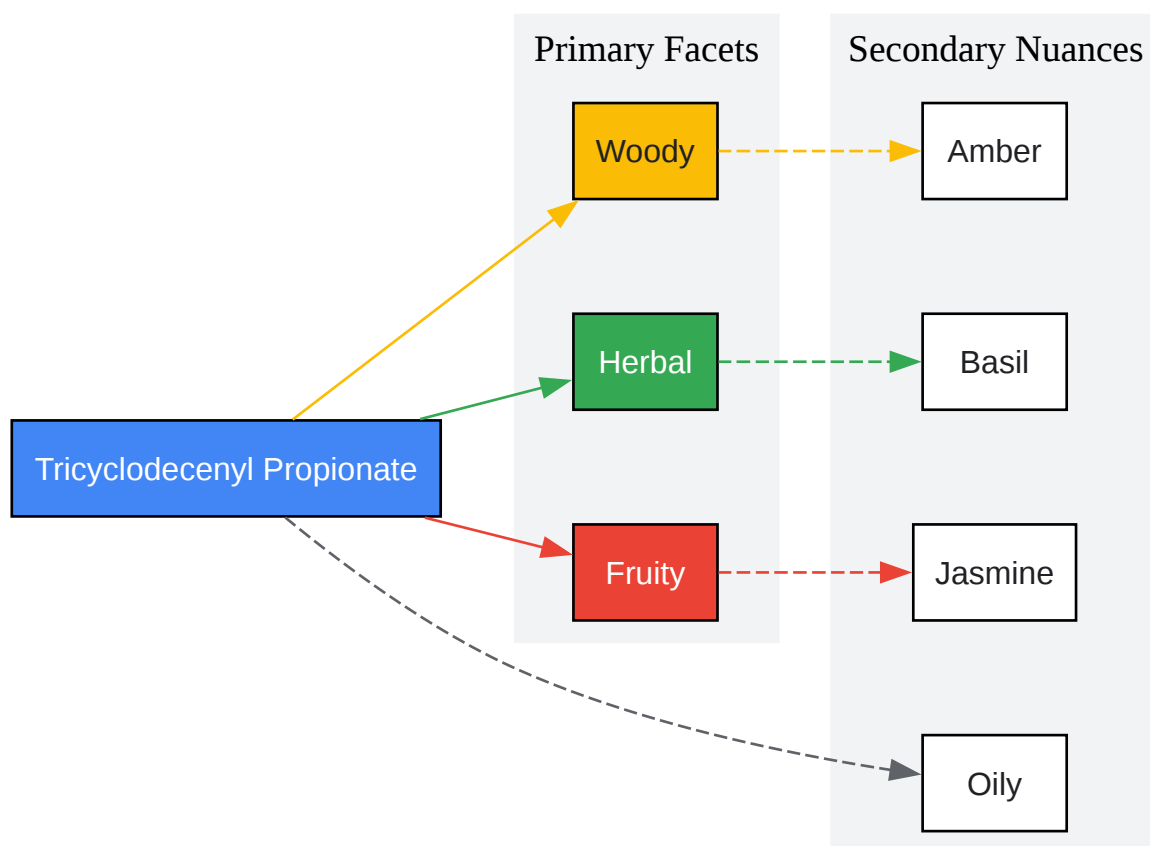
Chemical and Physical Properties

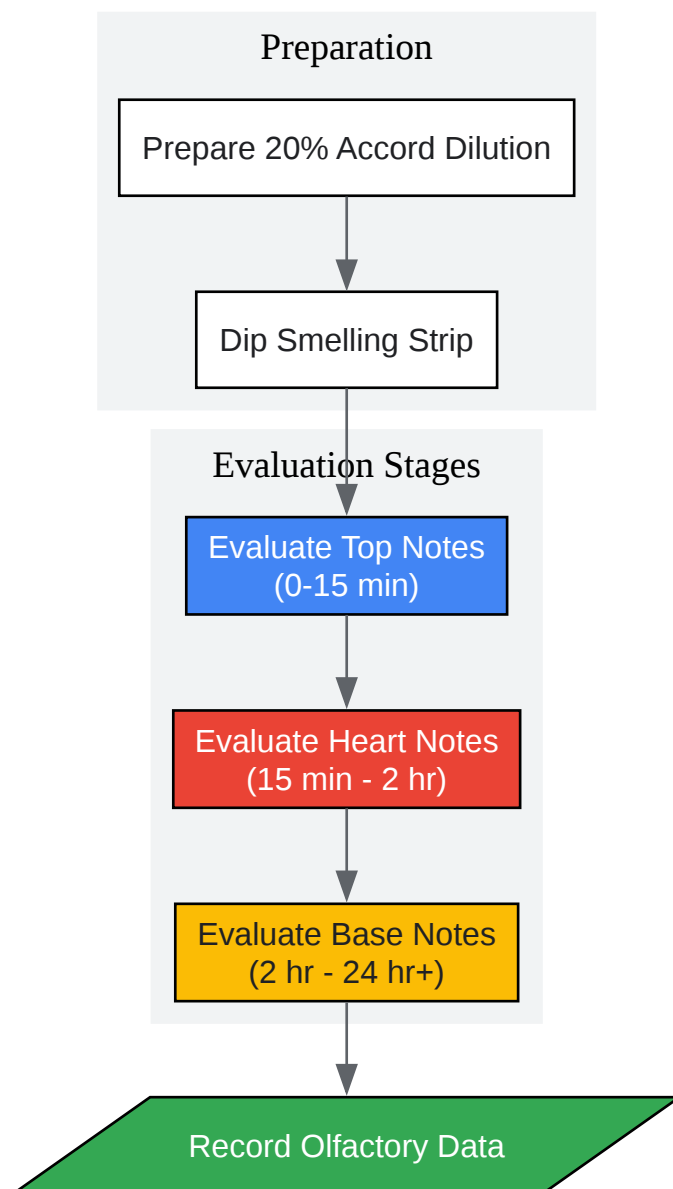
A comprehensive understanding of the physicochemical properties of **Tricyclodecenyl propionate** is essential for its effective use in fragrance formulations.

Property	Value	Reference
CAS Number	17511-60-3	--INVALID-LINK--
Molecular Formula	C ₁₃ H ₁₈ O ₂	--INVALID-LINK--
Molecular Weight	206.28 g/mol	--INVALID-LINK--
Appearance	Clear, colorless to pale yellow liquid	--INVALID-LINK--
Odor Profile	Fruity, herbal, woody, with nuances of jasmine, basil, and oiliness.[2] Described also as having a woody-amber character with subtle floral and fruity undertones.[4]	--INVALID-LINK--, --INVALID-LINK--
Substantivity on blotter	144 hours	--INVALID-LINK--
Flash Point	> 100 °C (> 212 °F)	--INVALID-LINK--
Specific Gravity	1.050 - 1.060 @ 25°C	--INVALID-LINK--
Refractive Index	1.490 - 1.494 @ 20°C	--INVALID-LINK--

Olfactory Profile and Logical Relationships

Tricyclodecenyl propionate's multifaceted scent profile allows it to act as a versatile component in various fragrance accords. Its primary characteristics can be visualized as follows:





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References

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- 3. chemimpex.com [chemimpex.com]
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